

Ecotoxicity of Spirambrene in Aquatic Environments: A Technical Guide to Standardized Assessment Protocols

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Disclaimer: This document provides a technical overview of the standard methodologies for assessing the ecotoxicity of chemical substances in aquatic environments. While **Spirambrene** is classified as hazardous to aquatic life, specific quantitative ecotoxicity data (e.g., LC50, EC50) and studies on its specific signaling pathways in aquatic organisms are not publicly available. The data presented in the tables are for illustrative purposes only and are based on a hypothetical substance to demonstrate standard data presentation formats.

Introduction

Spirambrene, a synthetic fragrance ingredient, is recognized for its potential to cause adverse effects in aquatic ecosystems. It is classified under European regulations with the risk phrase R51/53, indicating that it is "Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment".^{[1][2]} This classification necessitates careful management and risk assessment to prevent environmental release.^[1]

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for categorizing the hazards of chemical substances, including their impact on the aquatic environment.^{[3][4]} Aquatic toxicity is typically assessed across three trophic levels: fish

(vertebrates), daphnids (invertebrates), and algae (plants).[4] Standardized testing guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are employed to ensure data quality and comparability.[5]

This guide details the standard experimental protocols for acute toxicity testing in these three key aquatic organisms, as these would be the foundational studies required to characterize the ecotoxicity of a substance like **Spirambrene**.

Data Presentation: Aquatic Ecotoxicity Endpoints

Quantitative data from ecotoxicity studies are summarized to determine the hazard classification of a substance. Key endpoints include the LC50 (Lethal Concentration 50%), EC50 (Effective Concentration 50%), and NOEC (No Observed Effect Concentration). The following tables illustrate how such data for a hypothetical substance would be presented.

Table 1: Acute Ecotoxicity Data for a Hypothetical Substance

Test Organism	Species	Duration	Endpoint	Value (mg/L)	95% Confidence Limits
Fish	Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	5.2	4.5 - 6.0
Invertebrate	Daphnia magna	48 hours	EC50 (Immobilisation)	2.8	2.1 - 3.7
Algae	Pseudokirchneriella subcapitata	72 hours	ErC50 (Growth Rate)	1.5	1.2 - 1.9

Table 2: Chronic Ecotoxicity Data for a Hypothetical Substance

Test Organism	Species	Duration	Endpoint	Value (mg/L)
Fish	Pimephales promelas (Fathead Minnow)	28 days	NOEC (Growth)	0.5
Invertebrate	Daphnia magna	21 days	NOEC (Reproduction)	0.25

Experimental Protocols

The following sections describe the methodologies for the standard acute aquatic ecotoxicity tests based on OECD guidelines.

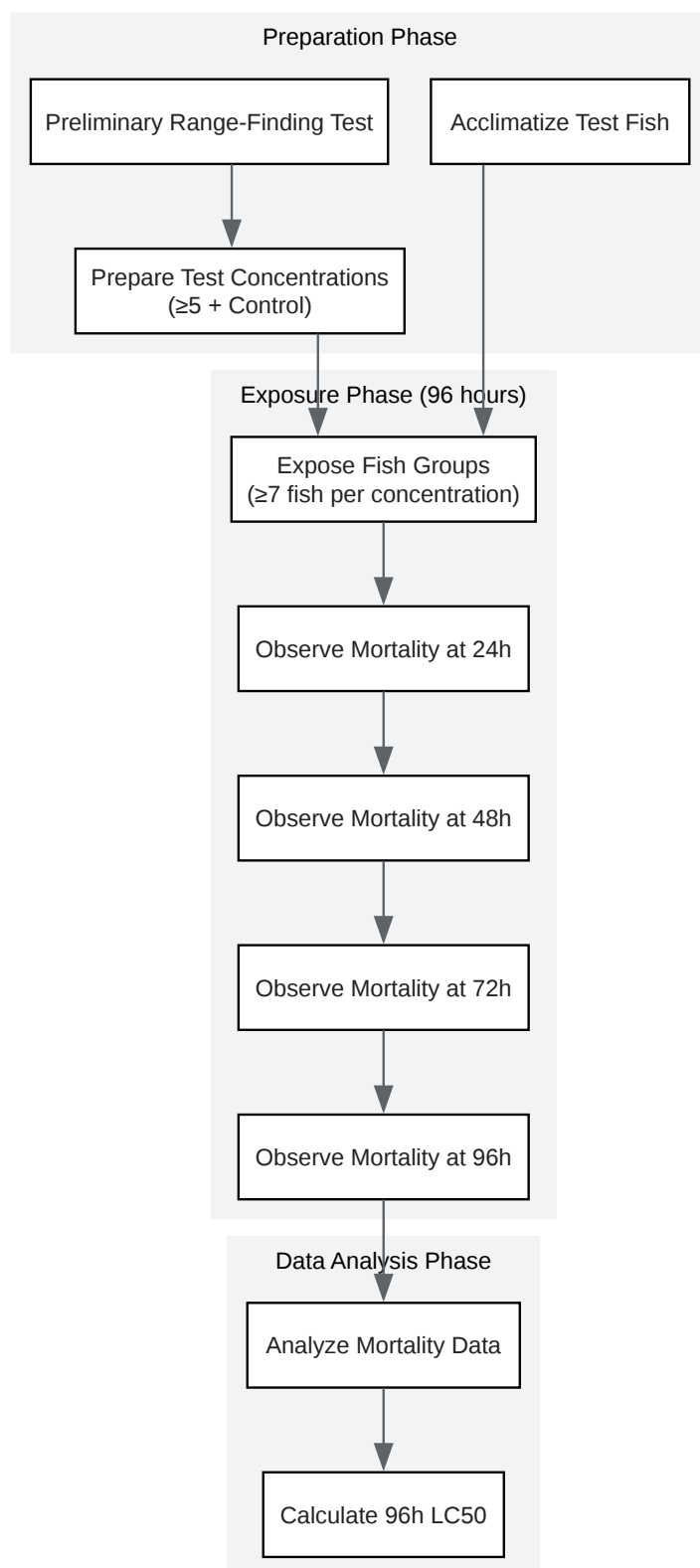
Acute Toxicity Test for Fish (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour exposure period.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Methodology:

- Test Organism: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).[\[10\]](#)
- Test Design: Fish are exposed to at least five concentrations of the test substance arranged in a geometric series, along with a control group. A limit test at 100 mg/L may be performed if low toxicity is expected.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Exposure Conditions: The test is conducted for 96 hours. It can be a static test (test solution is not renewed) or a semi-static test (test solution is renewed every 24 hours).[\[6\]](#)
- Test Parameters:
 - Number of Animals: At least seven fish per concentration.[\[7\]](#)
 - Temperature and Light: Controlled temperature and a defined light/dark cycle (e.g., 12-16 hours of light).[\[6\]](#)

- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[6\]](#)[\[7\]](#)
- Data Analysis: The primary endpoint is the LC50 at 96 hours, calculated using appropriate statistical methods. Other endpoints like NOEC and LOEC (Lowest Observed Effect Concentration) can also be determined.[\[6\]](#)



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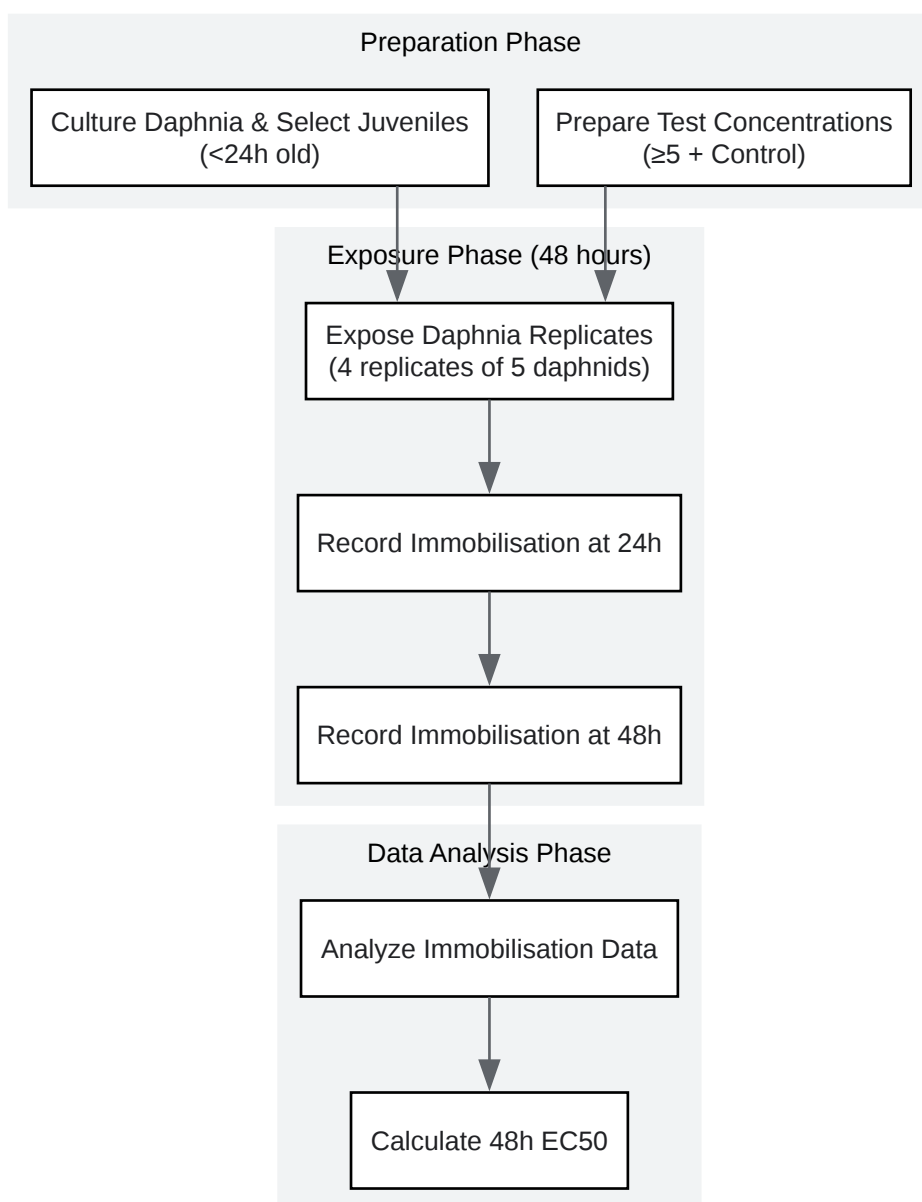
Diagram of the OECD 203 fish acute toxicity test workflow.

Acute Immobilisation Test for *Daphnia* sp. (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia*, typically *Daphnia magna*. The endpoint is the concentration that causes immobilisation in 50% of the daphnids over a 48-hour period.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- Test Organism: Juvenile daphnids (*Daphnia magna*), less than 24 hours old.[\[13\]](#)[\[14\]](#)
- Test Design: Daphnids are exposed to at least five geometrically spaced concentrations of the test substance and a control.[\[11\]](#)[\[14\]](#) At least 20 animals are used for each concentration, divided into four replicates of five daphnids each.[\[12\]](#)
- Exposure Conditions: The exposure period is 48 hours under static conditions (no renewal of the test medium).[\[11\]](#)[\[14\]](#)
- Test Parameters:
 - Test Vessels: Typically 50-100 mL beakers, providing at least 2 mL of solution per daphnid.[\[11\]](#)[\[12\]](#)
 - Environmental Conditions: A constant temperature (20 ± 2 °C) and a defined photoperiod are maintained.[\[11\]](#)
 - Feeding: The daphnids are not fed during the test.[\[11\]](#)
 - Observations: Immobilisation is recorded at 24 and 48 hours. An animal is considered immobilised if it cannot swim within 15 seconds after gentle agitation of the test vessel.[\[11\]](#)[\[13\]](#)
- Data Analysis: The 48-hour EC50 for immobilisation is calculated. The 24-hour EC50 is an optional endpoint.[\[12\]](#)



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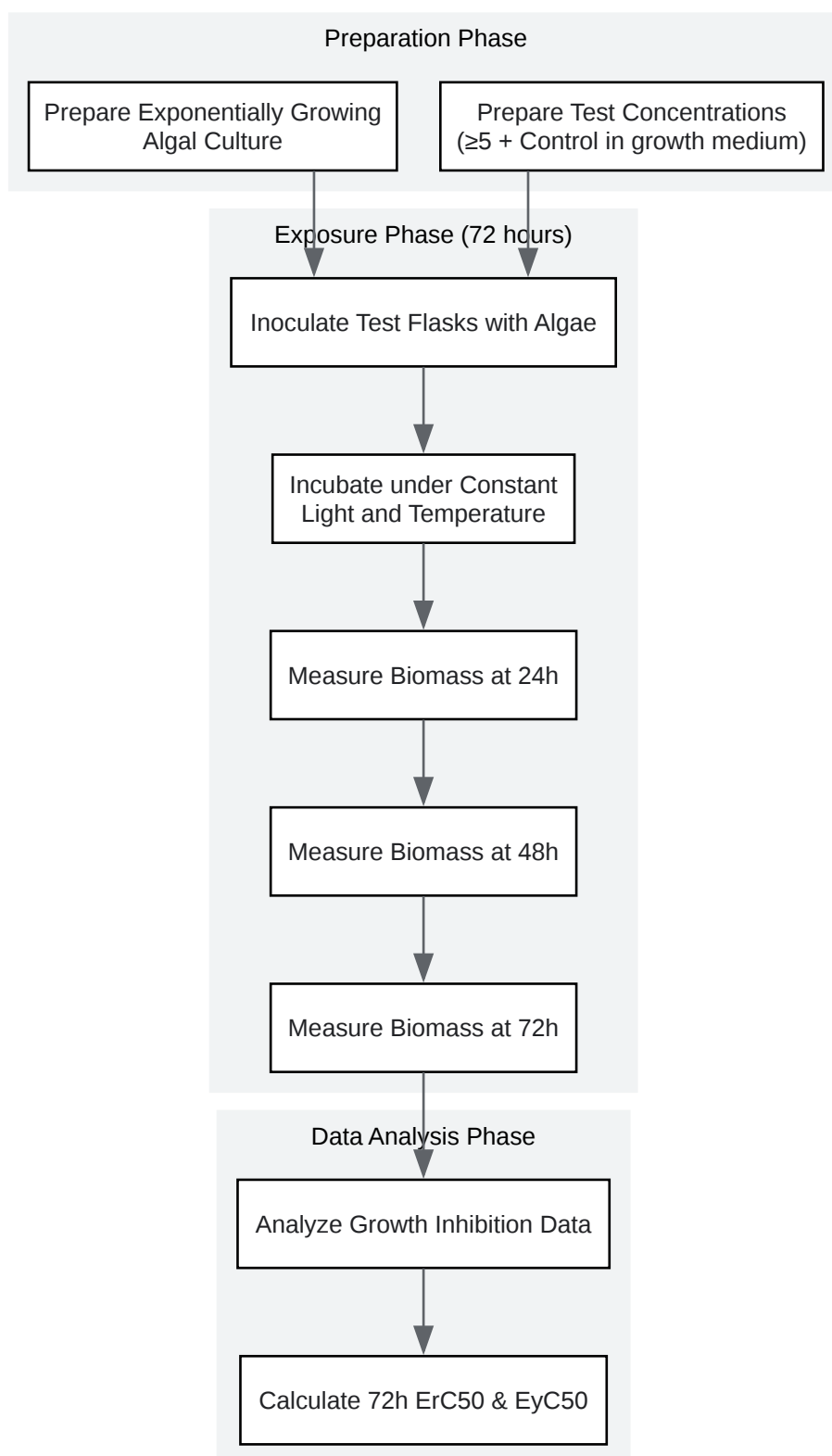
Diagram of the OECD 202 Daphnia sp. acute immobilisation test workflow.

Freshwater Alga and Cyanobacteria Growth Inhibition Test (OECD 201)

This test evaluates the effect of a substance on the growth of freshwater algae or cyanobacteria over 72 hours. The endpoint is the inhibition of growth, measured as a reduction in growth rate or yield.[16][17][18][19][20]

Methodology:

- **Test Organism:** Exponentially growing cultures of green algae (e.g., *Pseudokirchneriella subcapitata*) or cyanobacteria (e.g., *Anabaena flos-aquae*).[\[17\]](#)[\[19\]](#)
- **Test Design:** Algal cultures are exposed to the test substance in a liquid medium. The test typically includes at least five concentrations and a control, with three replicates per concentration.[\[16\]](#)[\[19\]](#)[\[20\]](#)
- **Exposure Conditions:** The test is conducted as a batch culture for 72 hours under constant illumination and temperature.[\[16\]](#)[\[17\]](#)
- **Test Parameters:**
 - **Biomass Measurement:** Algal growth is measured at 24, 48, and 72 hours. Biomass can be determined by cell counts, or indirect measures like fluorescence or optical density.[\[20\]](#)
 - **Analytical Verification:** The concentrations of the test substance are typically measured at the start and end of the test.[\[17\]](#)[\[20\]](#)
- **Data Analysis:** The primary endpoints are the EC50 values for the inhibition of growth rate (ErC50) and yield (EyC50) after 72 hours. NOEC and LOEC values are also determined.[\[17\]](#)[\[19\]](#)[\[20\]](#)



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Diagram of the OECD 201 algae growth inhibition test workflow.

Signaling Pathways and Mode of Action

A comprehensive ecotoxicological assessment would also investigate the specific biochemical and physiological mechanisms (i.e., signaling pathways) through which a substance exerts its toxic effects. This often involves advanced molecular and cellular biology techniques. At present, there is no publicly available research detailing the specific signaling pathways affected by **Spirambrene** in aquatic organisms. Further research would be required to elucidate its molecular mode of action.

Conclusion

While **Spirambrene** is identified as a substance toxic to aquatic life, a detailed public record of its ecotoxicological profile based on standardized testing is not available. This technical guide outlines the fundamental OECD protocols that would be used to generate the necessary data for a comprehensive environmental risk assessment. The methodologies for fish, daphnia, and algae provide the core endpoints (LC50 and EC50) required to classify the acute hazard of **Spirambrene** and inform its environmental management. The absence of specific data highlights a knowledge gap and underscores the importance of data transparency in the chemical and fragrance industries to support robust environmental protection.

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